

Application Note: AF555 NHS Ester Conjugation to Oligonucleotides

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AF555 Nhs

Cat. No.: B15555274

[Get Quote](#)

Introduction

Fluorescently labeled oligonucleotides are indispensable tools in molecular biology, diagnostics, and drug development. They are utilized in a wide array of applications, including polymerase chain reaction (PCR), fluorescence in situ hybridization (FISH), DNA sequencing, and microarray analysis. The covalent attachment of a fluorescent dye to an oligonucleotide enables sensitive and specific detection. AF555, a bright and photostable orange-fluorescent dye, is an excellent choice for labeling.^{[1][2][3]} This document provides a detailed protocol for the conjugation of AF555 N-hydroxysuccinimide (NHS) ester to amine-modified oligonucleotides.

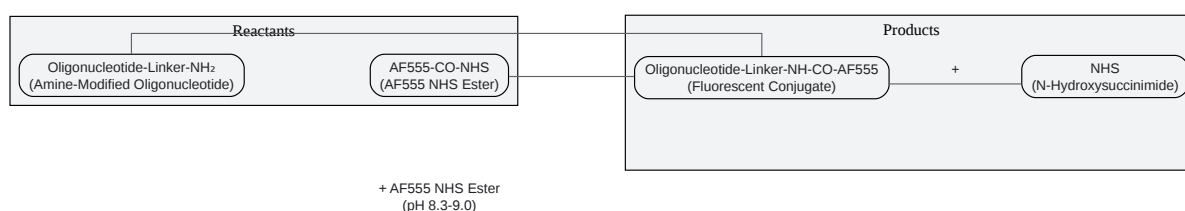
Principle of the Reaction

The conjugation chemistry is based on the reaction between the NHS ester of AF555 and a primary aliphatic amine group on the oligonucleotide.^{[4][5]} The oligonucleotide is synthesized with a 5', 3', or internal amino-modifier, which provides a primary amine for the reaction. The NHS ester is a highly reactive group that efficiently forms a stable, covalent amide bond with the primary amine under slightly alkaline conditions (pH 8.3-9.0). At this pH, the amine group is sufficiently deprotonated to act as a nucleophile, attacking the carbonyl carbon of the NHS

ester and displacing the N-hydroxysuccinimide leaving group. It is crucial to use amine-free buffers, such as sodium bicarbonate or sodium borate, as buffers like Tris contain primary amines that would compete in the reaction.

Reaction Scheme

The following diagram illustrates the covalent bond formation between an amine-modified oligonucleotide and **AF555 NHS** ester.



[Click to download full resolution via product page](#)

Caption: Chemical reaction of **AF555 NHS** ester with an amino-modified oligonucleotide.

Experimental Protocols

This section details the necessary steps for preparing reagents, performing the conjugation reaction, purifying the product, and characterizing the final conjugate.

Reagent Preparation

a. Amine-Modified Oligonucleotide:

- The oligonucleotide should be synthesized with a primary amine modification (e.g., Amino-Modifier C6) at the desired position (5', 3', or internal).
- Purify the oligonucleotide (e.g., by HPLC or PAGE) to ensure it is free from contaminants and failure sequences.

- Dissolve the lyophilized oligonucleotide in an amine-free buffer. A 0.1 M sodium bicarbonate buffer (pH 8.3-8.5) is recommended.
- Determine the precise concentration of the oligonucleotide solution by measuring its absorbance at 260 nm (A₂₆₀).

b. **AF555 NHS** Ester Solution:

- **AF555 NHS** esters are moisture-sensitive and should be stored at -20°C in a desiccator. Allow the vial to warm to room temperature before opening to prevent condensation.
- Prepare the dye stock solution immediately before use.
- Dissolve the **AF555 NHS** ester in high-quality, anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF) to a concentration of 10 mg/mL.

c. Buffers and Solutions:

- Conjugation Buffer: 0.1 M Sodium Bicarbonate, pH 8.3-8.5. To prepare 50 mL, dissolve 0.42 g of sodium bicarbonate in ~45 mL of nuclease-free water. Adjust the pH to 8.3-8.5 using 1 M HCl or 1 M NaOH, then bring the final volume to 50 mL.
- Purification Solutions:
 - Ethanol Precipitation: 3 M Sodium Acetate (pH 5.2), 100% cold ethanol, 70% cold ethanol.
 - Size-Exclusion Chromatography: Appropriate desalting columns (e.g., Glen Gel-Pak™) and elution buffer (e.g., nuclease-free water).

Conjugation Reaction Protocol

- In a microcentrifuge tube, dissolve the amine-modified oligonucleotide in the conjugation buffer to a final concentration of 0.3-0.8 mM.
- Add a 5- to 10-fold molar excess of the dissolved **AF555 NHS** ester solution to the oligonucleotide solution. A higher excess may be required depending on the reactivity of the oligo.

- Vortex the mixture gently and incubate for 1-3 hours at room temperature (25°C), protected from light by wrapping the tube in aluminum foil. For convenience, the reaction can also proceed overnight.

Experimental Workflow

The diagram below outlines the complete workflow from reagent preparation to final product characterization.

Caption: Workflow for **AF555 NHS** ester conjugation to oligonucleotides.

Purification of the Labeled Oligonucleotide

Purification is a critical step to remove unreacted, hydrolyzed dye and any remaining unconjugated oligonucleotide.

a. Ethanol Precipitation:

- To the reaction mixture, add 1/10th volume of 3 M sodium acetate.
- Add 3 volumes of cold 100% ethanol.
- Incubate at -20°C for at least 30 minutes.
- Centrifuge at high speed (e.g., 14,000 x g) for 20-30 minutes.
- Carefully discard the supernatant, which contains the excess dye.
- Wash the pellet with cold 70% ethanol and centrifuge again.
- Remove the supernatant and air-dry or vacuum-dry the pellet.
- Resuspend the purified, labeled oligonucleotide in nuclease-free water or a suitable buffer.
Note: This method is quick but may not remove all free dye. For applications requiring high purity, chromatographic methods are recommended.

b. Size-Exclusion Chromatography (SEC):

- Use a desalting column (e.g., Glen Gel-Pak™) equilibrated with nuclease-free water.

- Apply the reaction mixture to the column.
- The larger, labeled oligonucleotide will elute first, while the smaller, unconjugated dye molecules are retained and elute later.
- Collect the fractions containing the colored conjugate and pool them.

c. High-Performance Liquid Chromatography (HPLC):

- Reverse-phase HPLC (RP-HPLC) is the most effective method for achieving high purity.
- The hydrophobic dye attached to the oligonucleotide increases its retention time on a C18 column compared to the unlabeled oligonucleotide.
- This method effectively separates the labeled product from both the free dye and the unreacted oligonucleotide.

Characterization and Data Analysis

The final product should be characterized to determine the concentration of the oligonucleotide, the concentration of the dye, and the Degree of Labeling (DOL).

a. UV-Vis Spectroscopy:

- Acquire an absorbance spectrum of the purified conjugate from 220 nm to 600 nm.
- Measure the absorbance at 260 nm (A₂₆₀) and at the absorbance maximum for AF555, which is ~555 nm (A_{max}).

b. Calculation of Degree of Labeling (DOL): The DOL is the average number of dye molecules conjugated to each oligonucleotide.

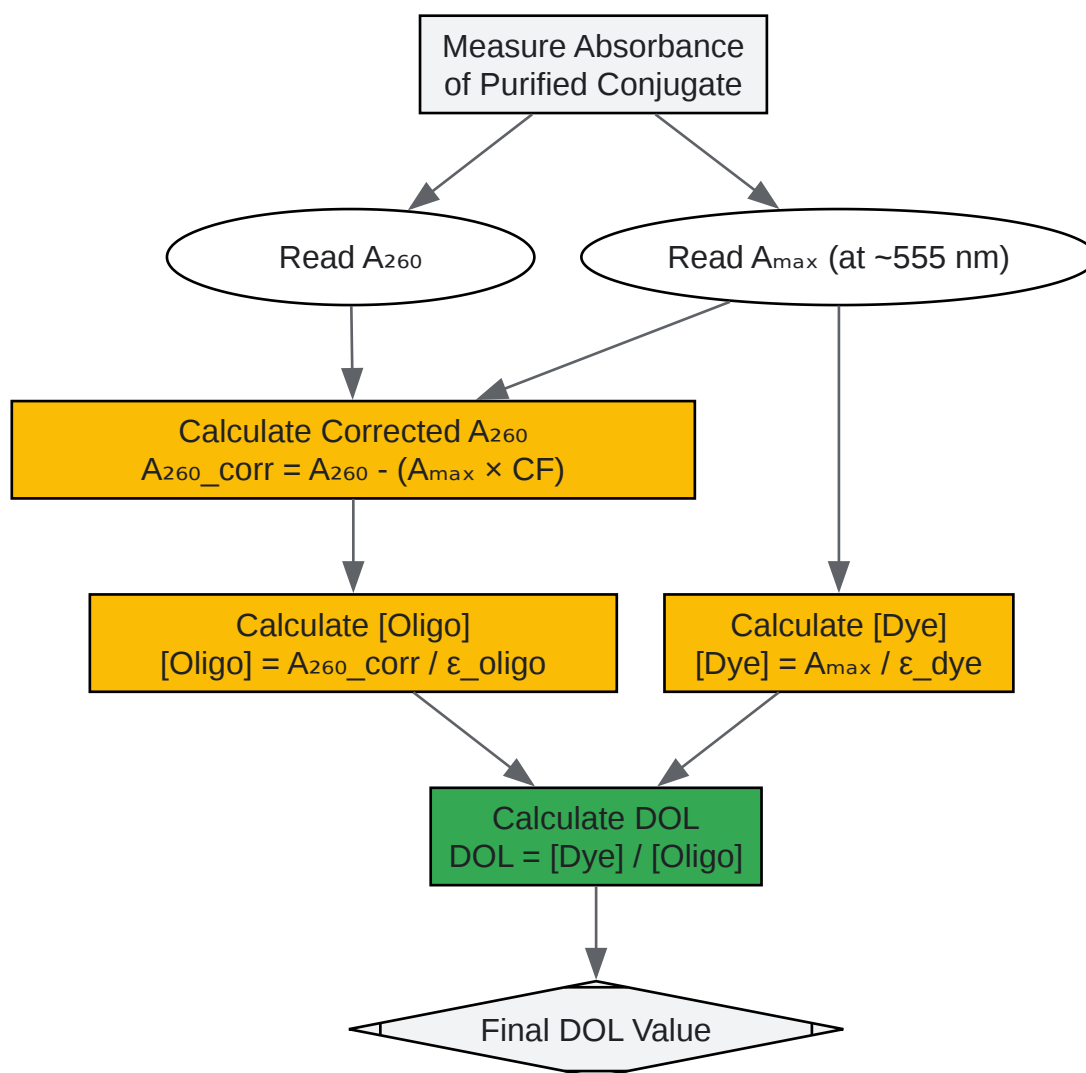
- Calculate Oligonucleotide Concentration:
 - The dye also absorbs light at 260 nm. This contribution must be subtracted to accurately determine the oligonucleotide concentration.

- A Correction Factor (CF) is used: $CF = A_{280} \text{ of dye} / A_{\text{max of dye}}$. For AF555, this value is approximately 0.08.
- $\text{Corrected } A_{260} = A_{260, \text{ measured}} - (A_{\text{max, measured}} \times CF)$
- $\text{Oligo Conc. (M)} = \text{Corrected } A_{260} / \epsilon_{\text{oligo}}$
 - ϵ_{oligo} is the molar extinction coefficient of the oligonucleotide at 260 nm.
- Calculate Dye Concentration:
 - $\text{Dye Conc. (M)} = A_{\text{max, measured}} / \epsilon_{\text{dye}}$
 - ϵ_{dye} for AF555 is 155,000 $\text{cm}^{-1}\text{M}^{-1}$.
- Calculate DOL:
 - $\text{DOL} = \text{Dye Concentration (M)} / \text{Oligonucleotide Concentration (M)}$

An ideal DOL is typically between 0.5 and 1 for a single-labeled oligonucleotide.

Logic for DOL Calculation

The diagram below shows the logical steps for calculating the Degree of Labeling.



[Click to download full resolution via product page](#)

Caption: Logical workflow for calculating the Degree of Labeling (DOL).

Quantitative Data Summary

The following tables provide key quantitative data for **AF555 NHS** ester and typical reaction parameters.

Table 1: Properties of **AF555 NHS** Ester

Property	Value	Reference
Excitation Maximum (Ex)	~555 nm	
Emission Maximum (Em)	~572 nm	
Molar Extinction Coefficient (ϵ)	155,000 cm ⁻¹ M ⁻¹	
Reactive Group	N-Hydroxysuccinimide Ester	
Reactivity	Primary Amines	
Molecular Weight	~1250 g/mol	

Table 2: Recommended Reaction Parameters

Parameter	Recommended Value	Notes
Oligo Concentration	0.3 - 0.8 mM	Higher concentration can improve reaction efficiency.
Dye to Oligo Molar Ratio	5:1 to 10:1	May need optimization based on oligo sequence and reactivity.
Reaction Buffer	0.1 M Sodium Bicarbonate	Must be amine-free.
Reaction pH	8.3 - 8.5	Optimal for balancing amine reactivity and NHS ester hydrolysis.
Reaction Time	1 - 3 hours	Can be extended to overnight.
Temperature	Room Temperature (~25°C)	
Solvent for Dye	Anhydrous DMSO or DMF	Crucial to prevent premature hydrolysis of the NHS ester.

Storage and Handling

- **AF555 NHS Ester:** Store at -20°C, desiccated and protected from light. Once dissolved in DMSO, use immediately or store in small aliquots at -20°C for a short period.

- Labeled Oligonucleotide: Store the final conjugate at -20°C in a nuclease-free buffer, protected from light. Repeated freeze-thaw cycles should be avoided. For long-term storage, lyophilization is recommended.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Invitrogen™ Alexa Fluor™ 555 NHS Ester (Succinimidyl Ester) | Fisher Scientific [[fishersci.ca](https://www.fishersci.ca)]
- 2. lumiprobe.com [lumiprobe.com]
- 3. abpbio.com [abpbio.com]
- 4. glenresearch.com [glenresearch.com]
- 5. lumiprobe.com [lumiprobe.com]
- To cite this document: BenchChem. [Application Note: AF555 NHS Ester Conjugation to Oligonucleotides]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15555274/docs#application-note-af555-nhs-ester-conjugation-to-oligonucleotides>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)